

Technical Profile of MGL-IN-1

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Mgl-IN-1

Cat. No.: S11181089

Get Quote

The following table summarizes the core quantitative and technical data available for **MGL-IN-1**.

Property	Description / Value
CAS Number	1881244-28-5 [1]
Molecular Formula	C ₂₄ H ₂₂ FN ₅ O ₄ [1]
Molecular Weight	463.46 g/mol [1]
Biological Target	Monoacylglycerol Lipase (MGL); irreversible inhibitor [1]
Primary Reported Activity	Alleviates symptoms in an MS model; exhibits analgesic effects in an acute inflammatory pain model [1]
Selectivity Profile	Reported as selective for MGL. IC ₅₀ >10 μM for human CB1 and CB2 receptors; IC ₅₀ = 2880 nM for FAAH [1]
Key Biophysical Properties	High membrane permeability and brain penetrant [1]
Solubility	62.5 mg/mL in DMSO [1]

Experimental Protocols

Based on the supplier's information, here are detailed methodologies for handling **MGL-IN-1** in a research setting.

In Vitro Reconstitution and Storage

- **Stock Solution Preparation:** For a 10 mM stock solution, dissolve 4.63 mg of **MGL-IN-1** in 1 mL of DMSO. The solution can be aliquoted and stored at -80°C for 6 months or at -20°C for 1 month to prevent repeated freeze-thaw cycles [1].
- **Powder Storage:** The solid compound should be stored at -20°C for long-term stability (3 years) or at 4°C for shorter periods (2 years) [1].

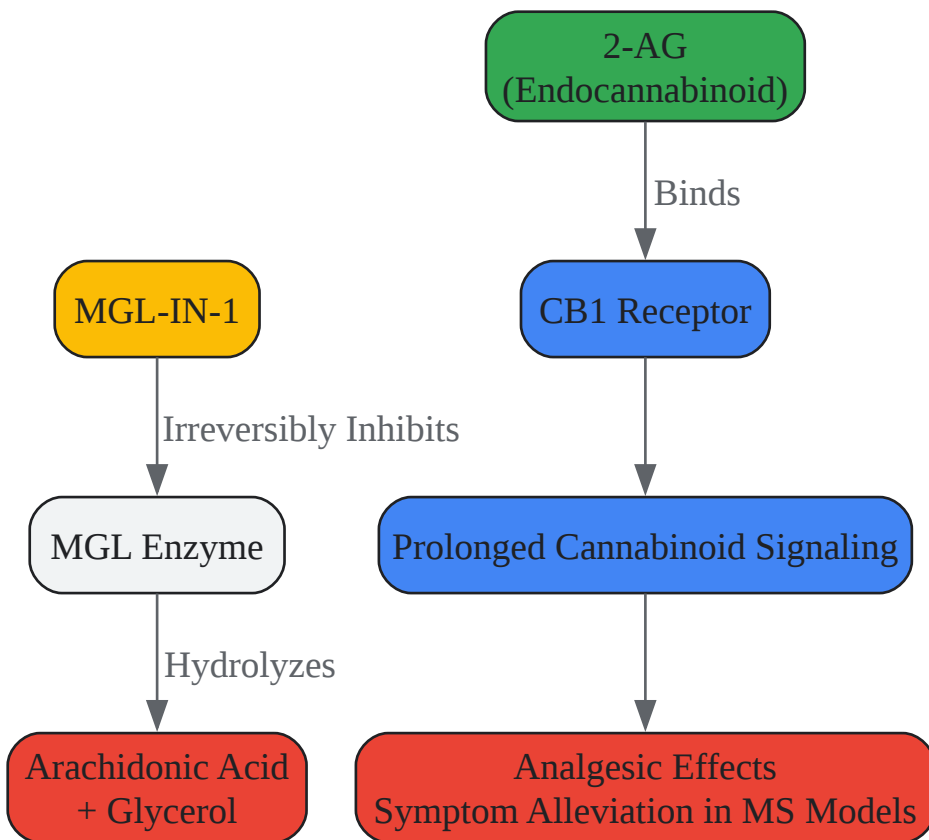
In Vivo Dosing Formulations

The supplier provides several standard protocols for preparing dosing solutions for animal studies. The following example yields a clear solution suitable for most administration routes.

- **Protocol 1 (10% DMSO / 40% PEG300 / 5% Tween-80 / 45% Saline)**
 - Add 100 µL of a 20.8 mg/mL DMSO stock solution to a vial.
 - Add 400 µL of PEG300 and mix evenly.
 - Add 50 µL of Tween-80 and mix evenly.
 - Add 450 µL of physiological saline (0.9% sodium chloride in ddH₂O) and mix to a final volume of 1 mL [1].
- **Alternative formulations** using 20% SBE-β-CD in Saline or Corn Oil are also available for specific experimental needs [1].

Mechanism of Action and Signaling Pathway

MGL-IN-1 exerts its effects by inhibiting monoacylglycerol lipase (MGL), a key serine hydrolase enzyme [2]. The following diagram illustrates the core mechanism and its downstream biological consequences.



[Click to download full resolution via product page](#)

As shown above, MGL is the primary enzyme responsible for hydrolyzing the endocannabinoid 2-arachidonoylglycerol (2-AG) into arachidonic acid and glycerol [2]. By irreversibly inhibiting MGL, **MGL-IN-1** prevents the degradation of 2-AG, leading to its increased levels in the brain and peripheral tissues [1]. Elevated 2-AG then exerts enhanced and prolonged activation of cannabinoid receptors (CB1 and CB2), which is associated with the observed analgesic and immunomodulatory effects [1].

Important Research Considerations

- **Controlled Substance:** The supplier explicitly notes that **MGL-IN-1** is a controlled substance and may not be available for sale in all territories [1].
- **Research Use Only:** This compound is strictly for research purposes and is not intended for diagnostic or therapeutic use in humans [1].
- **Cellular Activity Data:** The provided cellular effect data (IC50 values) refer to the racemic compound (+/-)-4a, which is likely the parent or a closely related form of **MGL-IN-1** [1].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. MGL-IN-1 | MAGL Inhibitor [[medchemexpress.com](https://www.medchemexpress.com)]

2. Monoacylglycerol lipase [en.wikipedia.org]

To cite this document: Smolecule. [Technical Profile of MGL-IN-1]. Smolecule, [2026]. [Online PDF].

Available at: [<https://www.smolecule.com/products/b11181089#what-is-mgl-in-1>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com